

A Researcher's Guide to Cyanine Dye Photostability: Cy5-dATP in Focus

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Compound of Interest

Compound Name: Cy5-dATP

Cat. No.: B12392867

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For researchers, scientists, and drug development professionals, the selection of fluorescent dyes is a critical determinant of experimental success, particularly in applications demanding high-resolution and long-term imaging. Photostability, the ability of a fluorophore to resist photochemical degradation, is a paramount consideration. This guide provides a comparative analysis of the photostability of **Cy5-dATP** against other commonly used cyanine dyes, supported by experimental data and detailed methodologies.

Cyanine dyes are a class of synthetic fluorophores widely utilized in biological research due to their high extinction coefficients, tunable fluorescence spectra, and amenability to chemical modification. However, their susceptibility to photobleaching—the irreversible loss of fluorescence upon excitation—can significantly limit their utility in demanding

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